

# Essential Safety and Operational Guide for Handling 1-Tetracosene

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## Compound of Interest

Compound Name: 1-Tetracosene

Cat. No.: B167344

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This document provides immediate, essential safety and logistical information for the handling and disposal of **1-Tetracosene**. The following procedural guidance is designed to ensure safe laboratory practices and to answer specific operational questions, establishing a foundation of trust in our commitment to laboratory safety beyond the product itself.

## Hazard Identification and Personal Protective Equipment (PPE)

**1-Tetracosene** is a long-chain hydrocarbon. While it has a high flash point, indicating low flammability, it is classified by the Globally Harmonized System (GHS) as an aspiration hazard. [1] Ingestion and subsequent entry into the airways may be fatal. Therefore, appropriate personal protective equipment and handling precautions are mandatory.

Table 1: Hazard Classification for **1-Tetracosene**

Hazard Classification	GHS Code	Description	Source
Aspiration Hazard	H304	May be fatal if swallowed and enters airways	[1]

Table 2: Recommended Personal Protective Equipment (PPE) for Handling **1-Tetracosene**

PPE Category	Item	Specification	Rationale
Eye Protection	Safety Glasses or Goggles	ANSI Z87.1 certified	Protects against accidental splashes or airborne particles.
Hand Protection	Nitrile Gloves	Chemical-resistant, disposable	Nitrile gloves offer good resistance to hydrocarbons. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Body Protection	Laboratory Coat	Standard	Protects skin and personal clothing from contamination.
Respiratory Protection	Not generally required	Use in a well-ventilated area	A fume hood should be used if there is a potential for generating aerosols or if heating the substance.

## Physical and Chemical Properties

Understanding the physical and chemical properties of **1-Tetracosene** is crucial for safe handling and storage. At standard room temperature, **1-Tetracosene** is a solid, as its melting point is above typical ambient temperatures.

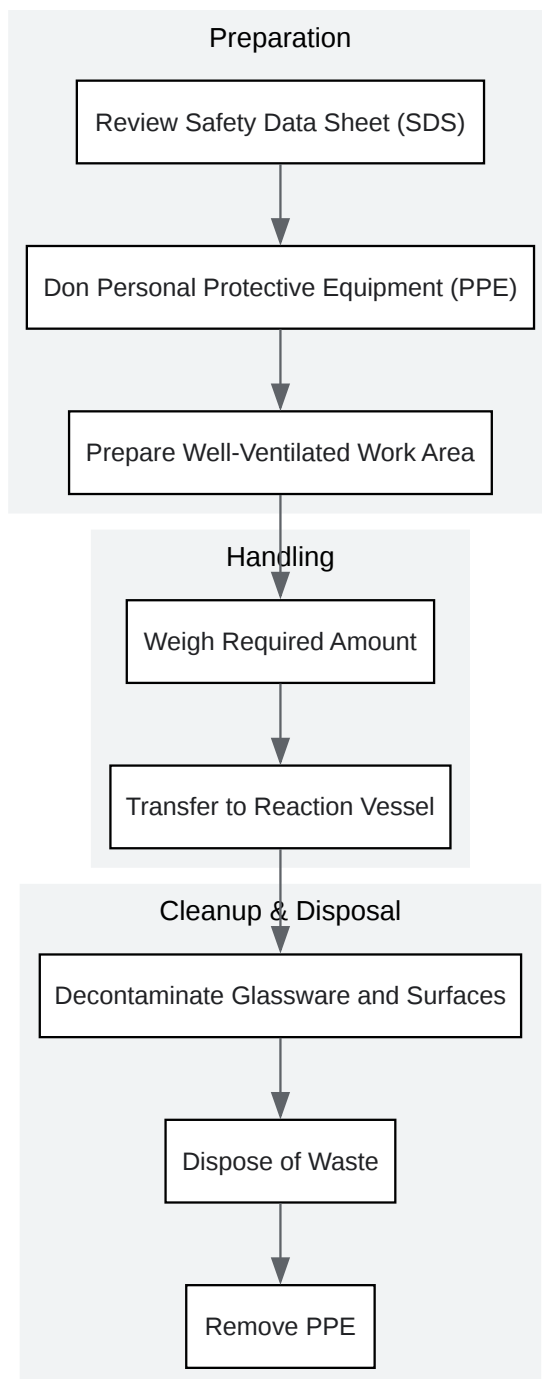
Table 3: Physical and Chemical Properties of **1-Tetracosene**

Property	Value	Source
Physical State	Solid at room temperature	[5]
Melting Point	45.3 °C	[5]
Boiling Point	386.1 °C at 760 mmHg	[6]
Flash Point	217.1 °C (423.0 °F)	[7]
Molecular Formula	C <sub>24</sub> H <sub>48</sub>	[1][6]
Molecular Weight	336.64 g/mol	[1][5]
Solubility	Insoluble in water. Soluble in alcohol.	[7]

## Operational Plan for Handling

A systematic approach to handling **1-Tetracosene** will minimize risks. The following workflow outlines the key steps from preparation to cleanup.

## Workflow for Handling 1-Tetracosene



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Caption: Logical workflow for the safe handling of **1-Tetracosene**.

## Disposal Plan

Due to its classification as an aspiration hazard, **1-Tetracosene** and any materials contaminated with it should be disposed of as hazardous waste. This ensures the safety of all personnel, including those who handle laboratory waste downstream.

Table 4: Disposal Plan for **1-Tetracosene** and Contaminated Materials

Waste Type	Collection Container	Disposal Procedure
Solid 1-Tetracosene Waste	Labeled, sealed, and chemically compatible container	Collect all solid waste in a designated hazardous waste container. The container must be clearly labeled with "Hazardous Waste" and the chemical name.
Contaminated Labware (e.g., gloves, weigh boats)	Labeled, sealed plastic bag or container	Place all disposable items that have come into contact with 1-Tetracosene into a designated hazardous waste container.
Contaminated Solvents or Solutions	Labeled, sealed, and chemically compatible solvent waste container	Collect any solvents used for cleaning or in reactions involving 1-Tetracosene in a designated hazardous waste container for organic solvents.

### Disposal Protocol:

- Segregation: Do not mix **1-Tetracosene** waste with non-hazardous laboratory trash.
- Labeling: All waste containers must be clearly labeled as "Hazardous Waste" and include the full chemical name "**1-Tetracosene**".
- Storage: Store waste containers in a designated satellite accumulation area.

- Pickup: Arrange for hazardous waste pickup through your institution's Environmental Health and Safety (EHS) office. Do not dispose of **1-Tetracosene** down the drain or in regular trash. [8][9]

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